

Technical Guide: threo- vs. erythro-3-Hydroxyaspartic Acid

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Compound of Interest

Compound Name: *3-Hydroxyaspartic acid
hydrochloride*

Cat. No.: *B12074502*

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Core Distinctions in Stereochemistry, Synthesis, and Pharmacology

Executive Summary

3-Hydroxyaspartic acid (3-HAA) is a non-proteinogenic

-hydroxy amino acid possessing two chiral centers at C2 (

) and C3 (

). This structural feature gives rise to four stereoisomers. The diastereomeric pairs are designated as threo (syn-like relative configuration) and erythro (anti-like relative configuration).

The distinction is critical in drug development:

- L-threo-3-HAA is a potent, competitive blocker of Excitatory Amino Acid Transporters (EAATs), serving as the scaffold for the benchmark inhibitor TBOA.
- D-erythro-3-HAA exhibits high potency as an agonist at NMDA receptors, a distinct pharmacological profile from its threo counterpart.

This guide provides the rigorous stereochemical definitions, synthetic pathways, and analytical parameters required for the precise application of these isomers.

Stereochemical Analysis

Configuration & Nomenclature

Unlike single-center amino acids, 3-HAA requires assignment at both C2 and C3.

- L-isomer series: Defined by the configuration at the -carbon (derived from L-aspartic acid).
- D-isomer series: Defined by the configuration.

Common Name	IUPAC Configuration	Stereochemical Relationship
L-threo-3-HAA		Diastereomer of L-erythro
D-threo-3-HAA		Enantiomer of L-threo
L-erythro-3-HAA		Diastereomer of L-threo
D-erythro-3-HAA		Enantiomer of L-erythro

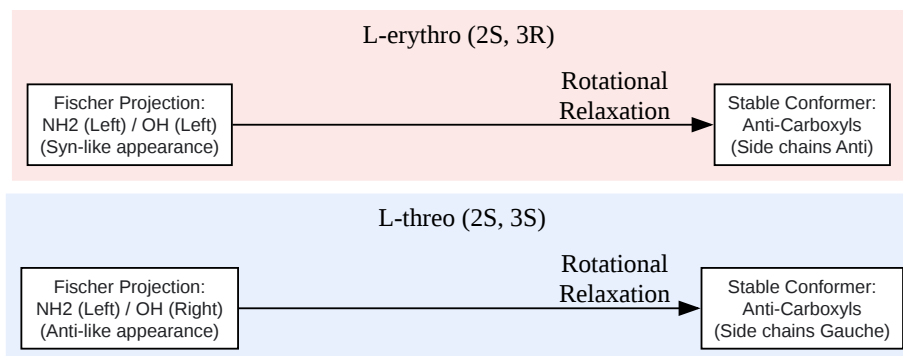
Visualizing the Difference: In the Fischer projection:

- Erythro: The amino group at C2 and the hydroxyl group at C3 appear on the same side of the carbon backbone.
- Threo: The amino group at C2 and the hydroxyl group at C3 appear on opposite sides of the carbon backbone.

Conformational Logic (Graphviz)

The biological activity differences stem from the distinct rotamer populations accessible to each diastereomer.

Fig 1. Stereochemical relationship between threo and erythro isomers regarding side-chain orientation.



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Analytical Characterization (NMR)[1][2][3][4][5]

Differentiation between threo and erythro isomers is routinely performed using

H-NMR spectroscopy. The vicinal coupling constant (

) between the

-proton and

-proton is diagnostic, though solvent-dependent (due to zwitterionic conformational changes).

Coupling Constants ()

In aqueous solution (

, pH ~7), the populations of rotamers differ:

- L-threo (2S, 3S): Typically exhibits a smaller coupling constant (

Hz) in many derivatives, indicative of a gauche relationship between H-C2 and H-C3 in the dominant conformer.

- L-erythro (2S, 3R): Often exhibits a larger coupling constant (

Hz) or distinct chemical shifts, depending on specific N-protection states.

Note: For free amino acids, these values can converge due to rapid rotation. Derivatization to oxazolidinones (which lock the conformation) provides the most definitive assignment:

- cis-oxazolidinone (

Hz)

erythro precursor.

- trans-oxazolidinone (

Hz)

threo precursor.

Synthesis & Separation Methodologies

The synthesis of 3-HAA isomers relies on the stereospecific opening of epoxysuccinic acid precursors. This is a self-validating protocol where the starting material geometry dictates the product stereochemistry via

inversion.

Chemical Synthesis Workflow

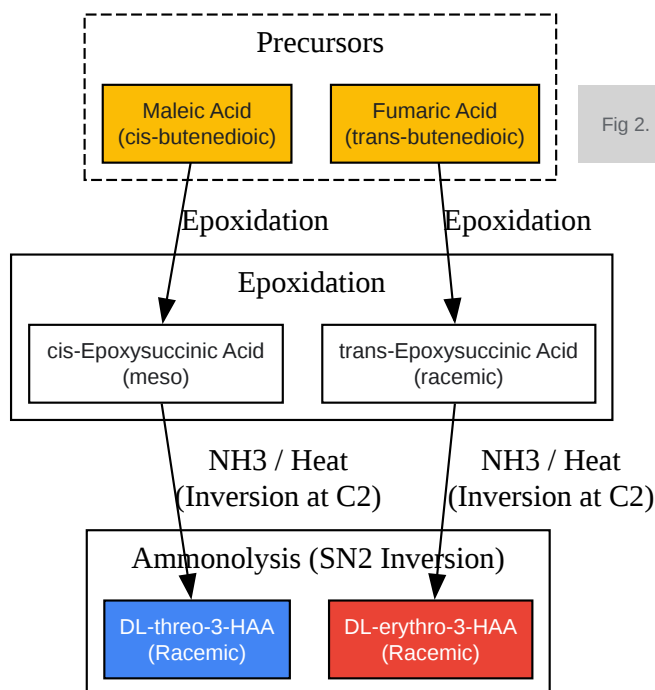


Fig 2. Stereospecific chemical synthesis via epoxide ring opening.

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Protocol: Stereospecific Synthesis

- Preparation of cis-Epoxysuccinic Acid: Oxidation of maleic acid using hydrogen peroxide/tungstate catalyst.
- Ammonolysis to threo-3-HAA:
 - Dissolve cis-epoxysuccinic acid in concentrated .
 - Heat at 80-100°C for 4-6 hours.
 - Mechanism: Ammonia attacks C2 from the back-side (), causing inversion of configuration. Since the starting material is meso (2R,3S), inversion at one center yields the (2S,3S)/(2R,3R) racemate (threo).

- Purification: Crystallization from water/ethanol or ion-exchange chromatography (Dowex 50W).

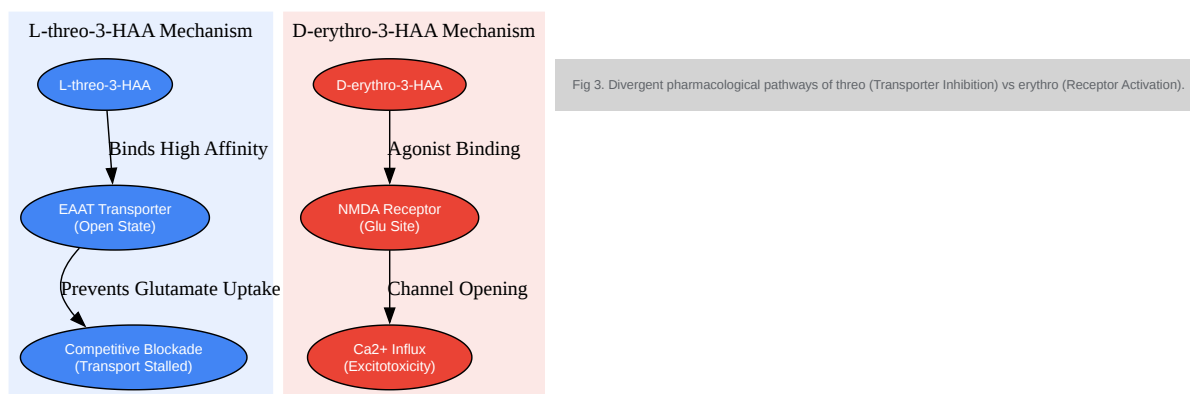
Pharmacological Profiles

The biological utility of 3-HAA isomers is sharply divided by their interaction with glutamate transporters (EAATs) and receptors (NMDA).

Comparative Activity Table

Target	L-threo-3-HAA	L-erythro-3-HAA	D-erythro-3-HAA
EAAT1 (GLAST)	Potent Inhibitor ()	Weak Substrate	Weak Activity
EAAT2 (GLT-1)	Potent Inhibitor ()	Weak Substrate	Weak Activity
EAAT3 (EAAC1)	Potent Inhibitor ()	Weak Substrate	Weak Activity
NMDA Receptor	Micro-molar affinity	Low potency	Potent Agonist ()
Serine Racemase	No significant activity	Inhibitor	Unknown

Mechanistic Signaling (Graphviz)



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Key Applications in Drug Development

- **TBOA Development:** L-threo-3-HAA serves as the backbone for TBOA (DL-threo-3-benzyloxyaspartic acid), a non-transportable EAAT blocker. The threo configuration is essential for the bulky benzyloxy group to fit into the transporter's hydrophobic pocket without triggering the transport cycle.
- **Peptide Engineering:** threo-3-HAA is incorporated into calcium-dependent antibiotics (e.g., Enduracidin) and siderophores. The hydroxyl group provides a handle for further functionalization (glycosylation/phosphorylation).

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